An In-Depth Technical Guide to the Spectroscopic Analysis of 4-Bromochalcone

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Compound of Interest

Compound Name:	*4-Bromochalcone*
CAS No.:	*1774-66-9*
Cat. No.:	*B160694*

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This guide provides a comprehensive exploration of the spectroscopic techniques essential for the structural elucidation and characterization of **4-Bromochalcone** ((E)-3-(4-bromophenyl)-1-phenylprop-2-en-1-one). As a key intermediate in the synthesis of various heterocyclic compounds and a molecule of interest for its therapeutic potential, unambiguous structural confirmation is paramount.[1] We will delve into the principles and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), presenting a holistic view for researchers and drug development professionals.

Molecular Structure and Spectroscopic Rationale

4-Bromochalcone is an α,β-unsaturated ketone featuring two aromatic rings connected by a three-carbon bridge.[2] This conjugated system, along with the presence of a bromine atom and a carbonyl group, gives rise to a distinct and predictable spectroscopic fingerprint. Understanding this structure is the first step in interpreting the spectral data.

Caption: Molecular structure of **4-Bromochalcone** with key atoms labeled.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural analysis in organic chemistry, providing detailed information about the carbon-hydrogen framework. For **4-Bromochalcone**, both ^{1}H and ^{13}C NMR are indispensable.

^{1}H NMR Analysis: Mapping the Proton Environment

Theoretical Insight: The chemical shift (δ) of a proton is highly sensitive to its electronic environment. In **4-Bromochalcone**, we expect distinct regions for aromatic protons and vinylic protons (Hα and Hβ). The electron-withdrawing nature of the carbonyl group deshields the adjacent vinylic protons, shifting them downfield. The trans-configuration of the double bond results in a large coupling constant (J-value), typically >15 Hz, between Hα and Hβ.

Experimental Protocol: Sample Preparation

- Solvent Selection: Choose a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in which the compound is soluble.
- Sample Preparation: Accurately weigh 5-10 mg of **4-Bromochalcone** and dissolve it in approximately 0.6-0.7 mL of the deuterated solvent in a clean, dry NMR tube.
- Homogenization: Ensure the sample is fully dissolved, using gentle vortexing if necessary.
- Analysis: Acquire the spectrum on a suitable NMR spectrometer (e.g., 400 MHz or higher).[3]

Data Interpretation & Summary

The ^{1}H NMR spectrum reveals signals in the aromatic and vinylic regions. The two vinylic protons, Hα and Hβ, appear as distinct doublets due to their coupling. The aromatic protons on the two different phenyl rings also show characteristic multiplets.

Table 1: ^{1}H NMR Spectral Data of **4-Bromochalcone**

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
~7.93	**m**	**2H**	**Aromatic Protons (ortho to C=O)**
~7.70	d	1H	Vinylic Proton (Hα or Hβ)[4][5]
~7.57	d	2H	Aromatic Protons
~7.52	m	1H	Aromatic Proton (para to C=O)
~7.42	m	2H	Aromatic Protons (meta to C=O)

| ~7.40 | d | 2H | Aromatic Protons |

Note: Chemical shifts are typically reported in $CDCl_3$ and can vary slightly based on solvent and concentration.[4]

^{13}C NMR Analysis: Probing the Carbon Skeleton

Theoretical Insight: ^{13}C NMR spectroscopy provides a map of the unique carbon environments. The carbonyl carbon of an α,β-unsaturated ketone is characteristically deshielded and appears significantly downfield (~190 ppm).[5][6][7] The conjugation of the π-system causes the β-carbon (Cβ) to be more deshielded (further downfield) than the α-carbon (Cα).[6][8] The carbon atom attached to the bromine (C-Br) also has a characteristic chemical shift.

Data Interpretation & Summary

The ^{13}C NMR spectrum is expected to show 10 distinct signals (due to symmetry in the phenyl rings), including a prominent downfield signal for the carbonyl carbon.

Table 2: ^{13}C NMR Spectral Data of **4-Bromochalcone**

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Chemical Shift (δ ppm)	Assignment
~190.5	**Carbonyl Carbon (C=O)[4][5]**
~142.9	Vinylic Carbon (Cβ)[4]
~138.1	Aromatic Carbon (quaternary, attached to C=O)
~133.8	Aromatic Carbon
~133.3	Aromatic Carbon[5]
~132.4	Aromatic Carbon[4]
~130.0	Aromatic Carbon
~128.8	Aromatic Carbon[4][5]
~128.5	Aromatic Carbon[4][5]

| ~124.0 | Aromatic Carbon (C-Br)[4] |

Note: Assignments are based on typical chemical shift ranges for chalcones and published data.[4][7]

Infrared (IR) Spectroscopy

Theoretical Insight: IR spectroscopy probes the vibrational frequencies of functional groups. The most diagnostic peak for **4-Bromochalcone** is the strong absorption from the carbonyl (C=O) group. Its position is influenced by conjugation, which lowers the vibrational frequency compared to a saturated ketone. Other key absorptions include those from the C=C double bonds of the vinylic bridge and aromatic rings.

Experimental Protocol: KBr Pellet Method

- Sample Preparation: Grind 1-2 mg of dry **4-Bromochalcone** with ~100 mg of dry, spectroscopic grade Potassium Bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure to form a thin, transparent or translucent pellet.

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- Analysis: Place the pellet in the sample holder of an FT-IR spectrometer and acquire the spectrum.[1]

Data Interpretation & Summary

The IR spectrum provides a quick and reliable confirmation of the key functional groups present in the molecule.

Table 3: Key IR Absorption Bands for **4-Bromochalcone**

Wavenumber (cm^{-1})	Intensity	Assignment
3120–3010	**Medium-Weak**	**Aromatic & Vinylic C-H Stretching[6][7]**
~1660	Strong	Conjugated Ketone (C=O) Stretching[5][6][7]
1610–1570	Medium-Strong	Aromatic C=C Stretching[6][7]
~980	Strong	Trans C-H Bending (Out-of-plane)

| ~680 | Medium-Strong | C-Br Stretching[9] |

Mass Spectrometry (MS)

Theoretical Insight: Mass spectrometry provides the molecular weight and crucial information about the molecule's fragmentation pattern. For **4-Bromochalcone**, the most critical feature is the isotopic signature of bromine. Naturally occurring bromine consists of two isotopes, ^{79}Br and ^{81}Br, in an approximate 1:1 ratio. This results in two molecular ion peaks ($[M]^+$ and $[M+2]^+$) of nearly equal intensity, separated by 2 m/z units, which is a definitive indicator of a single bromine atom in the molecule.[1][5]

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of **4-Bromochalcone** in a volatile organic solvent (e.g., methanol or dichloromethane).[5]

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- Injection: Inject a small volume (e.g., 1 µL) of the solution into the Gas Chromatograph-Mass Spectrometer (GC-MS) system.[5]
- Separation & Ionization: The compound is vaporized and separated on the GC column before entering the mass spectrometer, where it is ionized (typically by Electron Ionization, EI).
- Analysis: The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z), generating the mass spectrum.

Data Interpretation & Summary

The mass spectrum confirms the molecular weight and the presence of bromine. The fragmentation pattern provides corroborating evidence for the proposed structure.

Table 4: Key Mass Spectrometry Data for **4-Bromochalcone**

m/z Value	Assignment	Rationale
286, 288	**$[M]^+$, $[M+2]^+$**	**Molecular ion peaks showing the characteristic ~1:1 isotopic pattern for one bromine atom.[1][5][10]**
207	$[M-Br]^+$	Loss of the bromine radical, a common fragmentation pathway.[1][5][10]
131	$[M-C_6H_4Br]^+$	Cleavage of the bond between Cβ and the bromophenyl ring.
105	$[C_6H_5CO]^+$	Benzoyl cation, resulting from α-cleavage next to the carbonyl group.[11]

| 77 | $[C_6H_5]^+$ | Phenyl cation, from the loss of CO from the benzoyl fragment.[11] |

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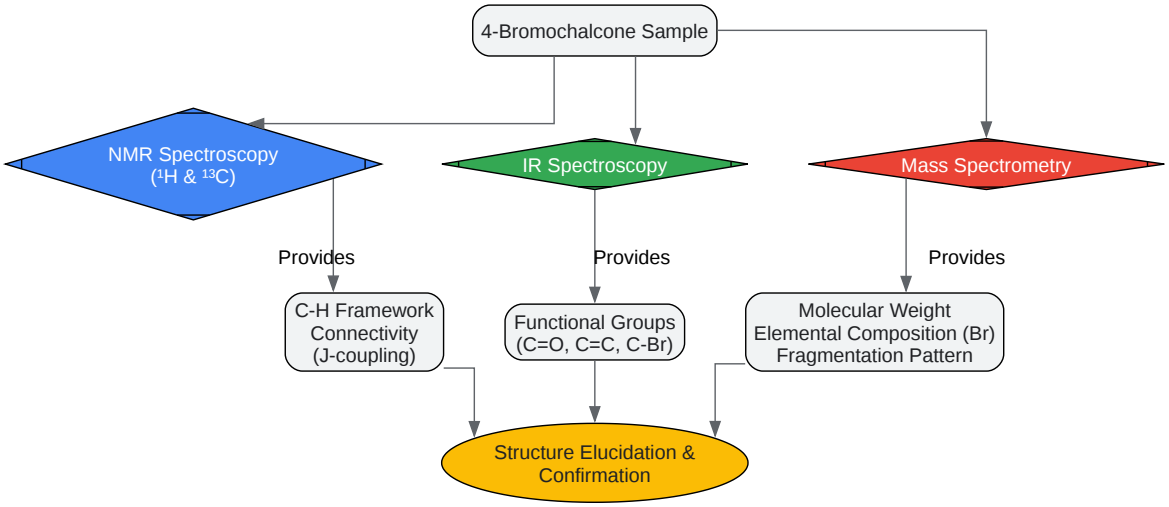
Integrated Spectroscopic Workflow

The power of spectroscopic analysis lies in the integration of data from multiple techniques. Each method provides a unique piece of the structural puzzle, and together they allow for unambiguous confirmation.



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Caption: Integrated workflow for the spectroscopic characterization of **4-Bromochalcone**.

Conclusion

The spectroscopic characterization of **4-Bromochalcone** is a straightforward process when the principles of NMR, IR, and MS are systematically applied. The ^{1}H and ^{13}C NMR spectra confirm the carbon-hydrogen framework and the trans-vinylic geometry. The IR spectrum provides

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rapid verification of the key α,β-unsaturated carbonyl functionality. Finally, mass spectrometry unequivocally establishes the molecular weight and the presence of a bromine atom through its distinct isotopic pattern. This integrated approach ensures a high degree of confidence in the structural assignment, a critical requirement for any further research or development involving this compound.

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